

5-Propargylamino-ddUTP: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 5-Propargylamino-ddUTP

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of 5-Propargylamino-2',3'-dideoxyuridine-5'-triphosphate (**5-Propargylamino-ddUTP**), a modified nucleoside triphosphate with significant applications in molecular biology, diagnostics, and drug development. This document details its chemical structure, physicochemical properties, and key applications, including detailed experimental protocols and workflow visualizations.

Core Structure and Physicochemical Properties

5-Propargylamino-ddUTP is a derivative of 2',3'-dideoxyuridine triphosphate (ddUTP). The core structure features a propargylamino group attached to the C5 position of the pyrimidine ring. This modification introduces a terminal alkyne group, which is a key functional handle for various biochemical reactions, most notably copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC), a cornerstone of "click chemistry". The 2',3'-dideoxyribose moiety lacks the 3'-hydroxyl group necessary for phosphodiester bond formation, acting as a chain terminator in DNA synthesis.

The structural and physical properties of the unlabeled **5-Propargylamino-ddUTP** are summarized in the table below.

Property	Value
Molecular Formula	C ₁₂ H ₁₈ N ₃ O ₁₃ P ₃
Molecular Weight	505.21 g/mol
CAS Number	114748-59-3
Storage Conditions	Store at -20°C, protected from light.
Solubility	Soluble in water and aqueous buffers.

Fluorescently Labeled 5-Propargylamino-ddUTP Derivatives

The terminal alkyne of **5-Propargylamino-ddUTP** allows for its conjugation to a wide array of reporter molecules, including fluorescent dyes. These fluorescent derivatives are extensively used in various molecular biology applications. The properties of several commercially available fluorescently labeled **5-Propargylamino-ddUTP** analogs are detailed below.

Derivative	Molecular Formula (Free Acid)	Molecular Weight (g/mol)	λ_{exc} (nm)	λ_{em} (nm)	ϵ (L·mmol ⁻¹ ·cm ⁻¹)
5-Propargylamino-ddUTP-Cy5	C ₄₅ H ₅₆ N ₅ O ₂₀ P ₃ S ₂ [1]	1144.00[1]	649[1]	670[1]	250.0[1]
5-Propargylamino-ddUTP-ATTO-633	C ₄₇ H ₅₇ N ₆ O ₁₅ P ₃ [2]	1038.92[2]	630[2]	651[2]	130.0[2]
5-Propargylamino-ddUTP-6-FAM	C ₃₃ H ₂₈ N ₃ O ₁₉ P ₃ [3]	863.51[3]	492[3]	517[3]	83.0[3]
5-Propargylamino-ddUTP-5-FAM	C ₃₃ H ₂₈ N ₃ O ₁₉ P ₃	863.51	492	517	83.0
5-Propargylamino-ddUTP-6-ROX	C ₄₅ H ₄₆ N ₅ O ₁₇ P ₃ [4]	1021.80[4]	575[4]	600[4]	82.0[4]
5-Propargylamino-ddUTP-ATTO-594	C ₅₃ H ₆₃ N ₆ O ₂₂ P ₃ S ₂ [5]	1293.15[5]	603[5]	626[5]	120.0[5]
5-Propargylamino-ddUTP-ATTO-590	C ₄₉ H ₅₄ N ₅ O ₁₇ P ₃ [6]	1077.91[6]	593[6]	622[6]	120.0[6]
5-Propargylamino	C ₁₂ H ₁₈ N ₃ O ₁₃ P ₃ - ATTO	1045.20[7]	543[7]	N/A	105.0[7]

no-ddUTP- 540Q[7]
ATTO-540Q

5-Propargylami	C ₃₉ H ₄₇ N ₆ O ₁₈	1012.81[8]	681[8]	698[8]	125.0[8]
no-ddUTP-ATTO-680	P ₃ S[8]				

Key Applications and Experimental Protocols

5-Propargylamino-ddUTP and its derivatives are versatile tools in molecular biology. Key applications include the detection of apoptosis through the TUNEL assay, bio-orthogonal labeling via click chemistry, DNA sequencing, and microarray analysis.

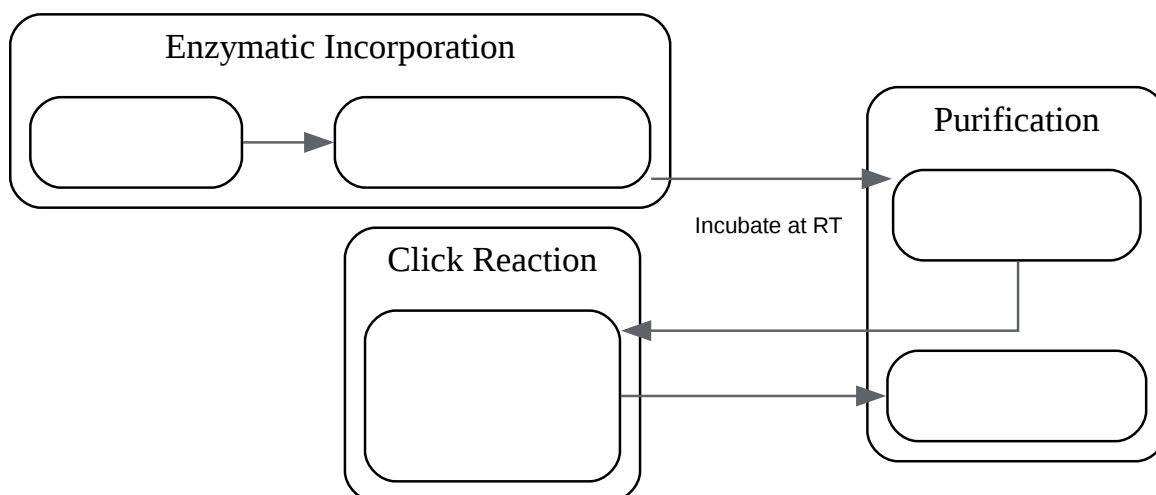
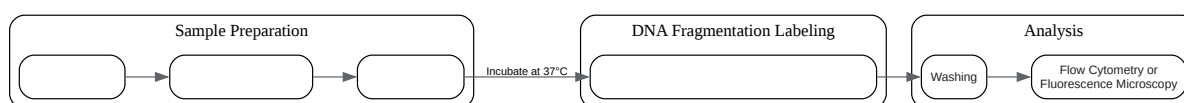
TUNEL Assay for Apoptosis Detection

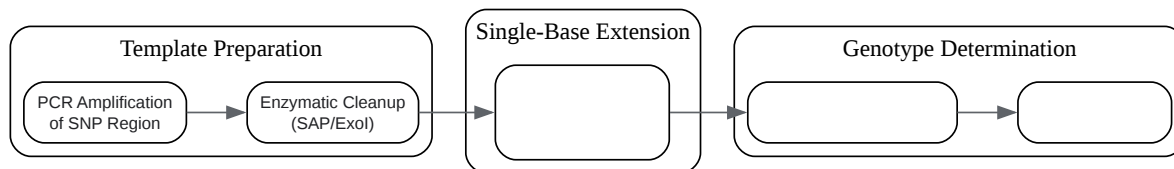
The Terminal deoxynucleotidyl transferase dUTP Nick End Labeling (TUNEL) assay is a widely used method to detect DNA fragmentation, a hallmark of apoptosis.[9] The enzyme Terminal deoxynucleotidyl Transferase (TdT) catalyzes the addition of labeled dUTPs to the 3'-hydroxyl ends of DNA breaks.[2][3]

This protocol is a generalized procedure for staining cells in suspension.

- Cell Fixation:
 - Harvest cells and wash twice with Phosphate Buffered Saline (PBS).
 - Resuspend the cell pellet in 1% paraformaldehyde in PBS and incubate for 15 minutes at room temperature.
 - Wash cells with PBS.
- Permeabilization:
 - Resuspend the cell pellet in ice-cold 70% ethanol and incubate for at least 30 minutes on ice.
- Labeling Reaction:

- Wash cells twice with PBS.
- Resuspend the cell pellet in a labeling solution containing TdT enzyme and a fluorescently labeled **5-Propargylamino-ddUTP** derivative (e.g., -6-FAM).
- The reaction buffer typically includes a cacodylate buffer, CoCl_2 , and the TdT enzyme.
- Incubate for 60 minutes at 37°C in a humidified incubator, protected from light.
- Washing and Analysis:
 - Wash cells twice with PBS.
 - Resuspend the final cell pellet in PBS.
 - Analyze the samples by flow cytometry or fluorescence microscopy.





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